

6-Aminopyridine-3-carbothioamide CAS number and properties

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Compound of Interest

Compound Name: 6-Aminopyridine-3-carbothioamide

Cat. No.: B157638

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6-Aminopyridine-3-carbothioamide: A Technical Guide

CAS Number: 53268-33-0

This technical guide provides a comprehensive overview of **6-Aminopyridine-3-carbothioamide**, a heterocyclic compound of interest to researchers and professionals in drug development. The document details its physicochemical properties, and while specific experimental protocols and biological pathways remain largely undocumented in publicly available literature, this guide consolidates the existing knowledge and provides context based on related compounds.

Physicochemical Properties

6-Aminopyridine-3-carbothioamide is a solid compound with the molecular formula $C_6H_7N_3S$ and a molecular weight of 153.20.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
CAS Number	53268-33-0	[1]
Molecular Formula	C ₆ H ₇ N ₃ S	[1]
Molecular Weight	153.20 g/mol	[1]
Melting Point	177-182 °C	[1]
Appearance	Solid	[1]

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **6-Aminopyridine-3-carbothioamide** are not readily available in peer-reviewed literature. However, general synthetic strategies for related aminopyridine and carbothioamide derivatives often involve multi-step processes. For instance, the synthesis of aminopyrazine-2-carbothioamide derivatives can be achieved from the corresponding carboxylic acid, which is first converted to an amide and then subjected to a thionation reaction. Pyridine carbothioamides have also been synthesized by refluxing sulfanilamide derivatives with 2-picoline and sulfur.[\[2\]](#)

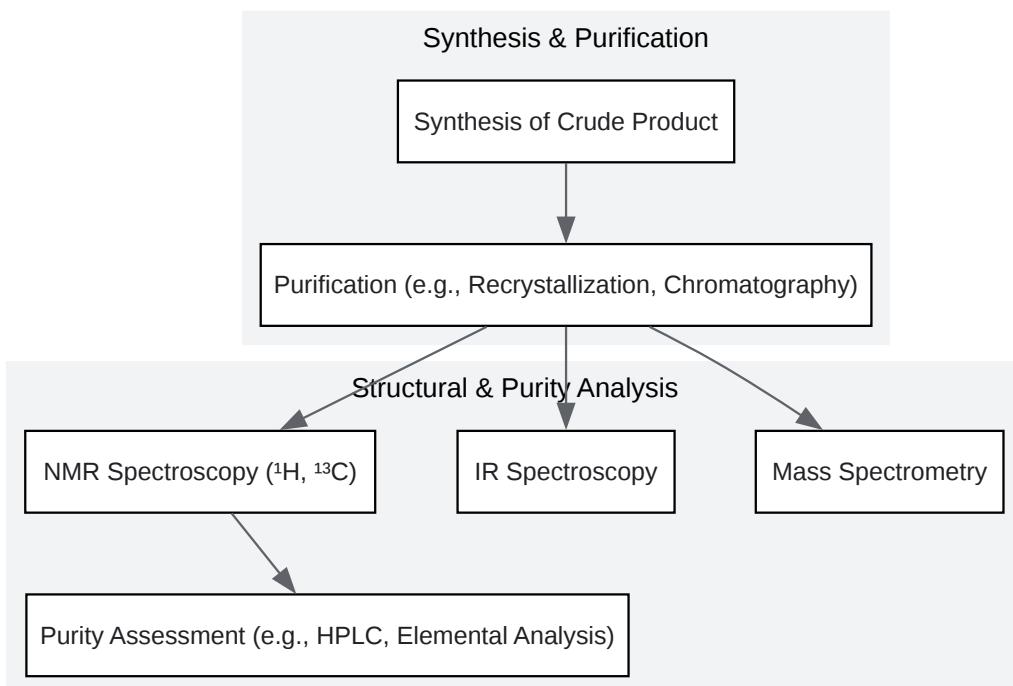
The reactivity of **6-Aminopyridine-3-carbothioamide** is expected to be influenced by the amino and carbothioamide functional groups on the pyridine ring. The amino group imparts basic properties, while the carbothioamide can participate in various reactions, including complexation with metal ions.

Experimental Protocols

Specific, validated experimental protocols for the synthesis, purification, and analysis of **6-Aminopyridine-3-carbothioamide** are not extensively documented. Researchers working with this compound would likely need to adapt general procedures for the synthesis of related heterocyclic thioamides and utilize standard analytical techniques for characterization.

A general workflow for the characterization of a newly synthesized pyridine carbothioamide derivative is outlined below.

General Characterization Workflow for Pyridine Carbothioamides

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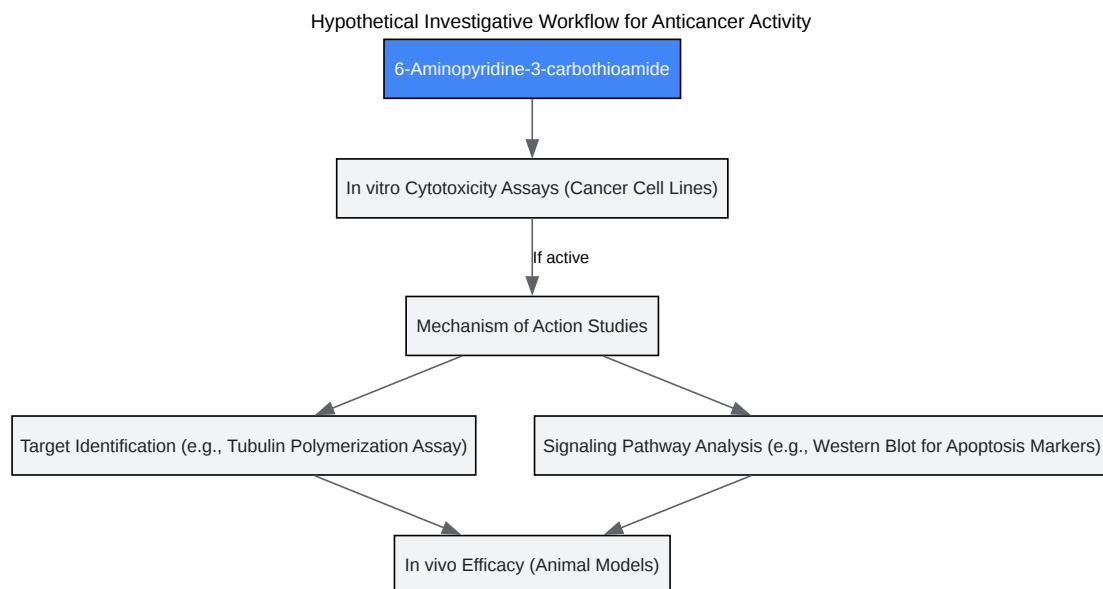
A general workflow for the synthesis and characterization of pyridine carbothioamides.

Biological Activity and Signaling Pathways

The biological activity of **6-Aminopyridine-3-carbothioamide** has not been specifically detailed in the available scientific literature. However, the broader class of pyridine carbothioamides has been investigated for various therapeutic applications, including as anticancer agents.^{[2][3]} Some studies have shown that certain sulfonamide-functionalized pyridine carbothioamides exhibit potent cytotoxicity against various cancer cell lines by targeting tubulin polymerization.^{[2][3]}

Due to the lack of specific data for **6-Aminopyridine-3-carbothioamide**, a definitive signaling pathway cannot be provided. Research on the closely related compound, 6-aminonicotinamide (the carboxamide analog), has shown that it acts as an inhibitor of the pentose phosphate pathway (PPP), a critical metabolic pathway for cancer cell proliferation. This inhibition leads to a reduction in NADPH and downstream effects on cellular processes. While it is plausible that **6-Aminopyridine-3-carbothioamide** could exhibit similar biological activities, this remains to be experimentally verified.

The logical relationship for investigating the potential anticancer mechanism of a novel pyridine carbothioamide, based on existing literature for related compounds, is depicted below.



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A logical workflow for investigating the potential anticancer properties of a novel compound.

Conclusion

6-Aminopyridine-3-carbothioamide is a chemical entity with established basic physicochemical properties. However, a significant gap exists in the scientific literature regarding its detailed synthesis, reactivity, and, most notably, its biological activity and mechanism of action. The information available on related pyridine carbothioamide and aminopyridine derivatives suggests potential for this compound in the realm of medicinal chemistry, particularly as an anticancer agent. Further research is warranted to fully elucidate the properties and therapeutic potential of **6-Aminopyridine-3-carbothioamide**. This would require dedicated studies to establish robust synthetic and analytical protocols and to comprehensively evaluate its biological effects and underlying mechanisms.

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